

Commercial suppliers and availability of Mirtazapine-d4

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Compound of Interest

Compound Name: Mirtazapine-d4

Cat. No.: B12419081

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Mirtazapine-d4: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Mirtazapine-d4**, a deuterated analog of the antidepressant drug Mirtazapine. This guide is intended for researchers, scientists, and drug development professionals, offering comprehensive information on its commercial availability, key analytical data, and detailed experimental protocols for its application, particularly as an internal standard in bioanalytical methods.

Commercial Availability and Suppliers

Mirtazapine-d4 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research purposes. The availability may vary, with some suppliers offering it as an in-stock item while others provide it on a custom synthesis basis. It is crucial to obtain a Certificate of Analysis (COA) from the supplier for lot-specific quantitative data.

Below is a summary of prominent commercial suppliers for **Mirtazapine-d4**:

Supplier	Website	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Availability	Notes
Simson Pharma Limited	simsonpharma.com	1215898-55-7	$C_{17}H_{15}D_4N_3$	269.38	Custom Synthesis	Provides a Certificate of Analysis. [1]
Clearsynth	clearsynth.com	1215898-55-7	$C_{17}H_{15}D_4N_3$	269.38	In Stock	Recommended storage at 2-8°C. [2]
GlpBio	glpbio.com	1215898-55-7	$C_{17}H_{15}D_4N_3$	269.38	In Stock	Intended for research use only. [3]
Veeprho	veeprho.com	1188266-12-7 (HCl Salt)	$C_{16}H_{13}D_4N_3 \cdot HCl$	255.36 + 36.46	In Stock	Also available as the HCl salt. [4] [5]
CymitQuimica	cymitquimica.com	1188266-12-7 (HCl Salt)	$C_{16}H_{13}D_4N_3 \cdot HCl$	255.36 + 36.46	Inquire	Available in various quantities (5mg to 100mg). [5]

Technical Data

The quality and characterization of **Mirtazapine-d4** are critical for its use in quantitative analytical methods. The following table summarizes the typical specifications provided in a supplier's Certificate of Analysis. Researchers should always refer to the lot-specific COA for precise data.

Parameter	Typical Specification	Method
Appearance	White to Off-White Solid	Visual
Chemical Purity (HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥99 atom % D	Mass Spectrometry
Identity (¹ H-NMR, MS)	Conforms to structure	Nuclear Magnetic Resonance, Mass Spectrometry
Solubility	Soluble in Methanol, DMSO	Visual
Storage Condition	2-8°C, protected from light	-

Experimental Protocols: Bioanalytical Method for Mirtazapine Quantification

Mirtazapine-d4 is primarily utilized as an internal standard (IS) in quantitative bioanalytical methods, most commonly Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), for the determination of Mirtazapine in biological matrices such as plasma or serum. The stable isotope-labeled IS co-elutes with the analyte but is differentiated by its higher mass, allowing for accurate quantification by correcting for matrix effects and variations in sample processing and instrument response.

What follows is a representative, detailed experimental protocol for the quantification of Mirtazapine in human plasma using **Mirtazapine-d4** as an internal standard. This protocol is a composite of methodologies described in the scientific literature.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials and Reagents

- Mirtazapine reference standard
- **Mirtazapine-d4** (Internal Standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

Stock and Working Solutions Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of Mirtazapine and **Mirtazapine-d4** by dissolving the appropriate amount of each compound in methanol.
- Working Standard Solutions: Prepare a series of Mirtazapine working solutions by serial dilution of the primary stock solution with a 50:50 methanol:water mixture to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Mirtazapine-d4** primary stock solution with a 50:50 methanol:water mixture to achieve a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of human plasma samples (calibration standards, quality controls, and unknown samples) into 1.5 mL microcentrifuge tubes.
- Add 20 µL of the **Mirtazapine-d4** internal standard working solution (100 ng/mL) to each tube (except for blank samples, to which 20 µL of 50:50 methanol:water is added).
- Vortex mix for 10 seconds.
- Add 300 µL of acetonitrile to each tube to precipitate plasma proteins.
- Vortex mix vigorously for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean 96-well plate or autosampler vials.
- Inject an aliquot (e.g., 5-10 µL) into the LC-MS/MS system.

LC-MS/MS Conditions

- LC System: A high-performance or ultra-high-performance liquid chromatography system.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 80% B
 - 2.5-3.0 min: 80% B
 - 3.0-3.1 min: 80% to 20% B
 - 3.1-4.0 min: 20% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- MS System: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- Ionization Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Desolvation Gas Flow: 800 L/hr

- Multiple Reaction Monitoring (MRM) Transitions:
 - Mirtazapine: Q1: 266.2 m/z → Q3: 201.1 m/z
 - **Mirtazapine-d4**: Q1: 270.2 m/z → Q3: 205.1 m/z

Data Analysis

The concentration of Mirtazapine in the samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Mirtazapine-d4**). A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations. The concentrations of the unknown samples are then interpolated from this calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the typical workflow for a bioanalytical experiment utilizing **Mirtazapine-d4** as an internal standard.

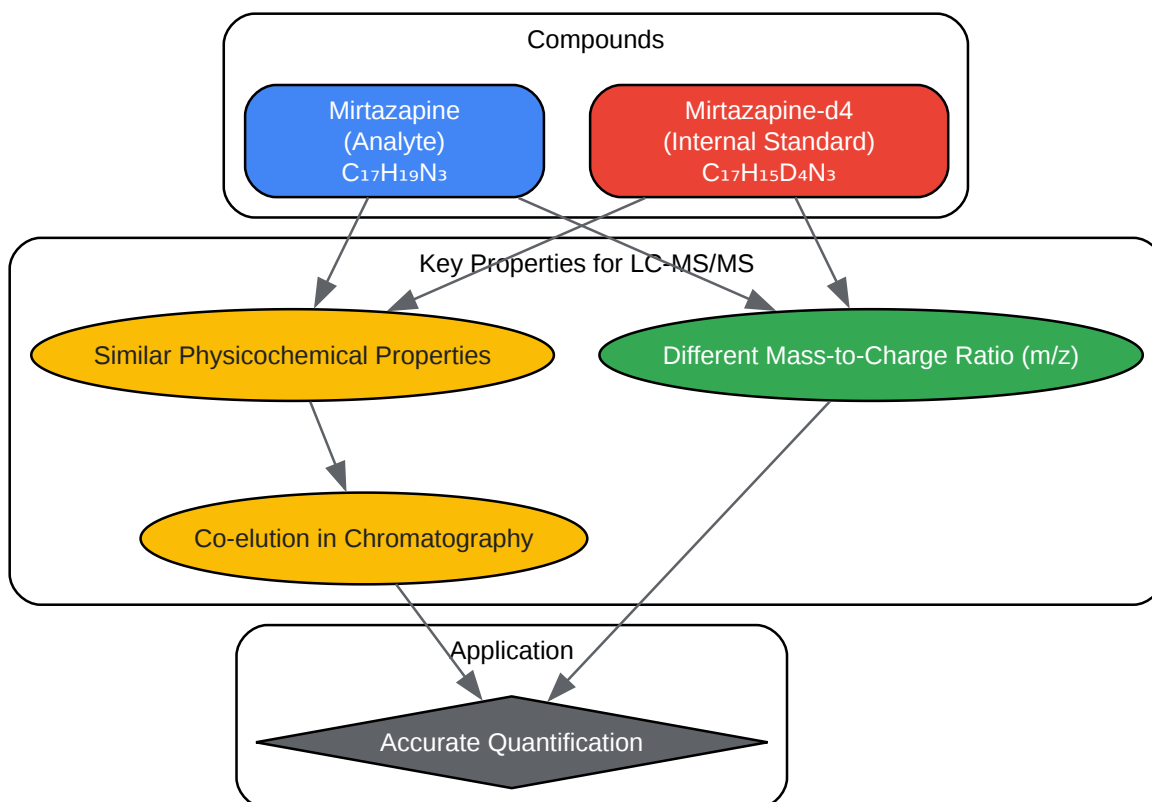


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Caption: Bioanalytical workflow for Mirtazapine quantification.

Logical Relationship of Mirtazapine and its Deuterated Analog

The following diagram illustrates the structural relationship and application logic between Mirtazapine and **Mirtazapine-d4** in a quantitative assay.



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Caption: Relationship between Mirtazapine and **Mirtazapine-d4**.

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